

Essential Procedures for the Disposal of JBJ-04-125-02

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Compound of Interest

Compound Name: JBJ-04-125-02

Cat. No.: B3028435

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Disclaimer: Specific disposal procedures for **JBK-04-125-02** are not readily available in public documentation. The following guidelines are based on general best practices for the disposal of hazardous laboratory chemical waste. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with all applicable federal, state, and local regulations.

Immediate Safety and Logistical Information

Proper disposal of laboratory chemicals is crucial for personnel safety and environmental protection. For a potent, mutant-selective EGFR allosteric inhibitor like **JBK-04-125-02**, which is used in cancer research, it should be treated as a hazardous waste unless explicitly determined otherwise by a Safety Data Sheet (SDS) or your institution's EHS department.

Key Principles of Chemical Waste Management:

- **Waste Minimization:** Whenever possible, seek ways to minimize the quantity of waste generated.
- **Segregation:** Never mix different waste streams unless explicitly permitted by your institution's EHS department.^[1] Incompatible chemicals can react violently or produce toxic gases.^[2]

- Labeling: All waste containers must be clearly labeled with a "Hazardous Waste" tag as soon as waste accumulation begins.[1]
- Storage: Store chemical waste in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[3]
- Container Integrity: Use appropriate, leak-proof containers with secure, screw-on caps.[2][4]
The original container is often the best choice if it is in good condition.[2]

Quantitative Data Summary for General Chemical Waste Disposal

The following table summarizes key quantitative limits and timelines often associated with the temporary storage of hazardous waste in a laboratory setting. These are general guidelines and may vary by jurisdiction.

Parameter	Guideline
Liquid Waste Container Fill Level	Do not fill beyond 90% capacity to allow for expansion and prevent spills.[5]
Storage Time Limit in SAA	Up to 90 or 180 days, depending on the generator's status, after which it must be transported to a licensed disposal facility.[4][5]
Maximum Accumulation Volume	Up to 55 gallons of any single hazardous waste stream may be accumulated in an SAA.[4]
Acutely Hazardous Waste Limit	1 quart of acutely hazardous waste is the maximum that can be accumulated.
Empty Container Residue	No more than 1 inch of residue, or 3% by weight for containers less than 110 gallons, can remain for the container to be considered "empty" under federal regulations.[6]

Experimental Protocol: General Disposal of Solid and Liquid Chemical Waste

The following is a step-by-step guide for the proper disposal of a chemical compound like **JBJ-04-125-02**.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat.
- Designated hazardous waste container (compatible material, leak-proof, with a screw-on cap).
- "Hazardous Waste" label/tag.
- Secondary containment bin.
- Spill kit.

Procedure for Solid Waste (e.g., unused **JBJ-04-125-02** powder):

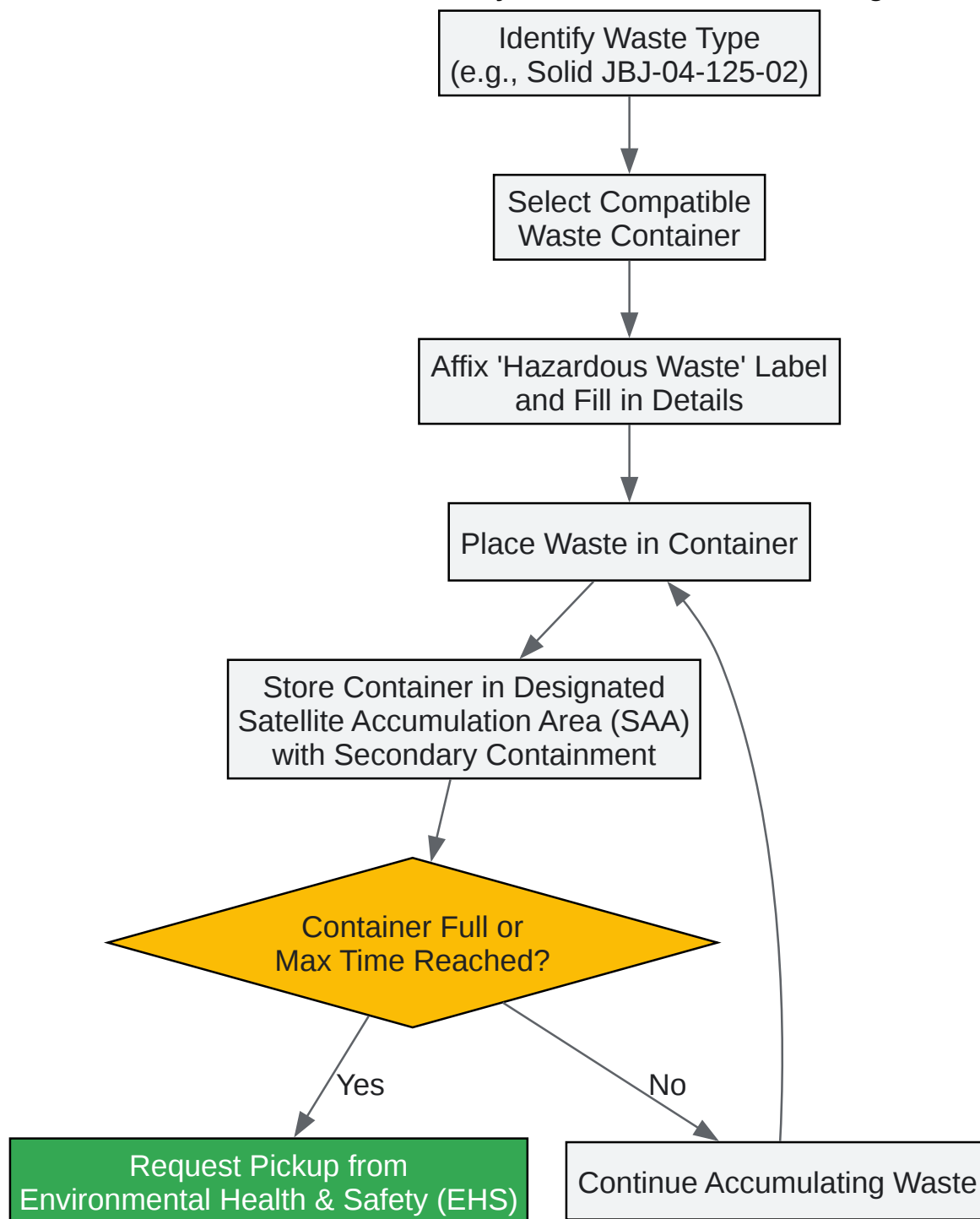
- Characterize the Waste: Treat **JBJ-04-125-02** as a toxic solid chemical waste.
- Container Selection: If possible, use the original manufacturer's container for disposal.^[4] If not available, use a clearly labeled, compatible, and sealable container.
- Labeling: Affix a "Hazardous Waste" tag to the container before adding any waste. Fill in all required information (e.g., generator name, room number, chemical name "**JBJ-04-125-02**", and concentration).
- Storage: Place the sealed container in a designated and properly labeled secondary containment bin within your laboratory's Satellite Accumulation Area. Ensure it is segregated from incompatible waste types like acids and bases.^[2]
- Waste Collection: Once the container is full or the accumulation time limit is approaching, request a pickup from your institution's EHS department.

Procedure for Liquid Waste (e.g., solutions containing **JBJ-04-125-02**):

- Characterize the Waste: Identify all components of the liquid waste (e.g., **JBJ-04-125-02** and any solvents used).
- Segregation: Do not mix halogenated and non-halogenated solvent waste unless permitted.
[\[1\]](#)
- Container Selection: Use a designated, compatible, and leak-proof liquid waste container with a secure screw-on cap.
- Labeling: Clearly label the container with a "Hazardous Waste" tag, listing all chemical constituents and their approximate percentages.
- Accumulation: Add waste to the container, ensuring the cap is securely closed after each addition. Do not overfill.
- Storage: Store the liquid waste container in a secondary containment bin in your designated SAA to prevent spills.[\[4\]](#)
- Waste Collection: When the container is full or ready for disposal, arrange for collection by your institution's EHS personnel.

Diagrams

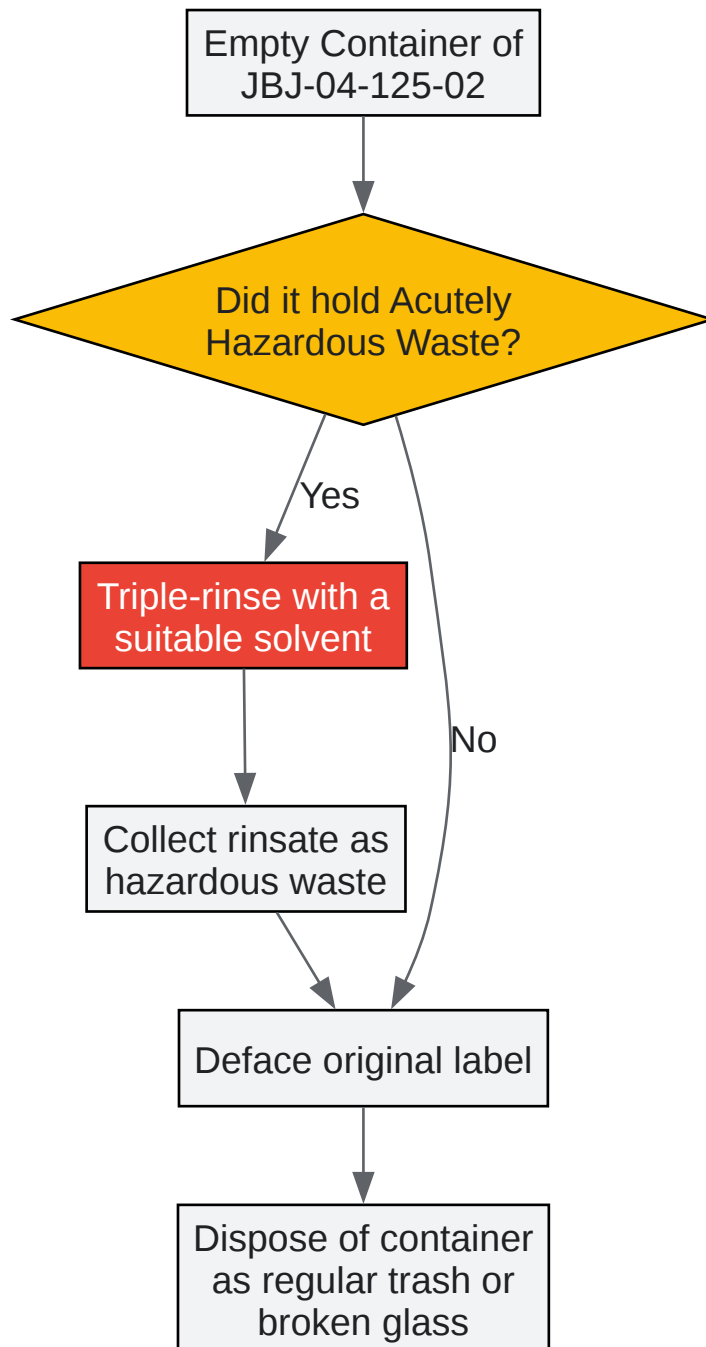
General Workflow for Laboratory Chemical Waste Management



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Caption: General workflow for laboratory chemical waste management.

Decision Workflow for Empty Chemical Container Disposal



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Caption: Decision workflow for empty chemical container disposal.

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